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Compound of Interest

Compound Name: *N-Nitroso-N-methyl-DL-phenylalanine*

CAS No.: 41867-08-7

Cat. No.: B564688

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Abstract

The presence of nitrosamine impurities in pharmaceutical products is a critical safety concern due to their classification as probable human carcinogens.[1][2][3] **N-Nitroso-N-methyl-DL-phenylalanine** (NMPA), a nitrosamine derivative of the essential amino acid phenylalanine, represents a potential drug substance-related impurity that requires vigilant monitoring.[4][5] This application note presents a comprehensive, robust, and highly sensitive method for the quantification of NMPA in drug substances and products using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS). Owing to the polar nature and low volatility of NMPA, a crucial derivatization step is integrated into the sample preparation workflow to ensure amenability to GC analysis. This guide provides a detailed, step-by-step protocol, explains the scientific rationale behind methodological choices, and offers insights into data interpretation and method validation, serving as an essential resource for researchers and quality control analysts in the pharmaceutical industry.

Scientific & Methodological Principles

The Genesis of NMPA: A Mechanistic Overview

Nitrosamines are formed from the reaction of a nitrosating agent, typically nitrous acid (HNO_2), with a secondary or tertiary amine under acidic conditions.[1][6] Nitrous acid itself is often generated in situ from nitrite salts (e.g., sodium nitrite). The parent molecule, DL-phenylalanine, is an amino acid containing a primary amine.[4] However, the formation of NMPA implies the presence of its N-methylated precursor, N-methyl-DL-phenylalanine, which possesses the requisite secondary amine functional group. This precursor can react with nitrosating agents that may be present as contaminants in raw materials or reagents, or be formed under certain manufacturing process conditions, to yield **N-Nitroso-N-methyl-DL-phenylalanine**.

The Analytical Challenge: Why Derivatization is Essential

The direct analysis of NMPA by Gas Chromatography is fundamentally challenging. The molecule contains a carboxylic acid group and a polar N-nitroso group, rendering it non-volatile and prone to thermal degradation at the high temperatures used in the GC inlet and column. To overcome this, a chemical modification step known as derivatization is mandatory.

This protocol employs silylation, a proven and effective derivatization technique for compounds with active hydrogens, such as those found in carboxylic acids. We utilize N-tert-butyltrimethylsilyl-N-methyltrifluoroacetamide (MTBSTFA). This reagent reacts with the carboxylic acid moiety of NMPA to replace the acidic proton with a nonpolar tert-butyltrimethylsilyl (TBDMS) group.

The benefits of this transformation are threefold:

- **Increased Volatility:** The resulting TBDMS-ester is significantly more volatile than the parent acid, allowing it to be readily vaporized and transported through the GC column.
- **Enhanced Thermal Stability:** The derivative is more stable at high temperatures, preventing on-column degradation and ensuring reproducible results.
- **Improved Chromatography:** The nonpolar derivative exhibits better interaction with common GC stationary phases (e.g., 5% phenyl-polysiloxane), resulting in sharper, more symmetrical peaks.

The Rationale for GC-MS/MS

To meet the stringent regulatory requirements for nitrosamine control, which often demand detection at parts-per-billion (ppb) levels, a highly sensitive and selective analytical technique is required.^{[7][8]} GC coupled with a tandem mass spectrometer (MS/MS), such as a triple quadrupole (TQ), is the platform of choice.^{[9][10]}

Operating in Multiple Reaction Monitoring (MRM) mode, a specific precursor ion (the molecular ion of the derivatized NMPA) is selected in the first quadrupole (Q1), fragmented in the collision cell (Q2), and then specific product ions are monitored in the third quadrupole (Q3).^{[7][10]} This process acts as a highly specific filter, eliminating chemical noise from the sample matrix and enabling unambiguous detection and accurate quantification at trace levels.^[8]

Comprehensive Experimental Workflow

The entire analytical procedure, from sample receipt to final data reporting, is outlined in the workflow diagram below. This systematic approach ensures reproducibility and minimizes the potential for error.



Caption: Experimental workflow for NMPA analysis.

Detailed Analytical Protocol

Disclaimer: This method must be fully validated by the end-user in the specific matrix of interest to ensure compliance with regulatory expectations.^{[11][12]} All handling of nitrosamine standards should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

Materials and Reagents

- Reference Standard: **N-Nitroso-N-methyl-DL-phenylalanine** (NMPA)
- Internal Standard (ISTD): **N-Nitroso-N-methyl-DL-phenylalanine-d3** (or a suitable structural analog if unavailable)
- Derivatization Reagent: N-tert-butyldimethylsilyl-N-methyltrifluoroacetamide (MTBSTFA) with 1% tert-butyldimethylchlorosilane (TBDMCS)
- Solvents (HPLC or GC grade): Dichloromethane (DCM), Acetonitrile, Methanol, Isooctane
- Reagents: Formic acid, Sodium Hydroxide, Deionized water
- Glassware: Class A volumetric flasks, amber autosampler vials with PTFE-lined caps.^[3]

Preparation of Solutions

- NMPA Stock Solution (100 µg/mL): Accurately weigh 10 mg of NMPA standard into a 100 mL amber volumetric flask. Dissolve and dilute to volume with methanol. Store at -20°C.
- ISTD Stock Solution (100 µg/mL): Prepare in the same manner as the NMPA stock solution.
- Working & Calibration Standards: Prepare a series of calibration standards by serial dilution of the stock solution in methanol or DCM, typically ranging from 5 ng/mL to 200 ng/mL. Fortify each calibration level with the ISTD to a constant concentration (e.g., 50 ng/mL).

Sample Preparation Protocol

- Weighing: Accurately weigh approximately 100 mg of the drug substance or homogenized drug product powder into a 15 mL centrifuge tube.

- Dissolution: Add 5 mL of deionized water and vortex for 1 minute to dissolve or suspend the sample.[\[13\]](#)[\[14\]](#)
- Internal Standard Spiking: Add a precise volume of the ISTD working solution to achieve a final concentration equivalent to the mid-point of the calibration curve.
- Extraction: Add 5 mL of Dichloromethane (DCM). Cap the tube and vortex vigorously for 2 minutes.[\[13\]](#)
- Phase Separation: Centrifuge the sample at 4000 rpm for 5 minutes to achieve a clean separation of the aqueous and organic layers.[\[13\]](#)
- Collection: Carefully transfer the lower organic (DCM) layer to a clean tube using a glass pipette.
- Evaporation: Evaporate the DCM extract to complete dryness under a gentle stream of nitrogen at ambient temperature.[\[15\]](#)
- Derivatization: To the dried residue, add 100 μ L of acetonitrile and 100 μ L of MTBSTFA. Cap the vial tightly.
- Reaction: Heat the vial in a heating block or oven at 70°C for 45 minutes.
- Reconstitution: After cooling to room temperature, add 800 μ L of isooctane to the vial. Vortex briefly. The sample is now ready for GC-MS/MS analysis.

GC-MS/MS Instrumental Parameters

The following parameters provide a robust starting point and should be optimized for the specific instrument in use.

Parameter	Recommended Setting	Rationale
GC System		
Injection Mode	Splitless	Maximizes analyte transfer to the column for trace-level detection.[9]
Inlet Temperature	250 °C	Ensures rapid vaporization of the derivatized analyte without thermal degradation.
Injection Volume	1 µL	Standard volume for quantitative analysis.
Carrier Gas	Helium, Constant Flow (1.2 mL/min)	Inert gas providing good chromatographic efficiency.
GC Column	30 m x 0.25 mm ID, 0.25 µm film (e.g., DB-5ms, VF-5ms)	A mid-polarity column providing excellent separation for a wide range of analytes.
Oven Program	50°C (hold 1 min), ramp 20°C/min to 280°C (hold 5 min)	A general-purpose ramp to separate analytes from solvent and matrix components.[2][9]
MS/MS System		
Ionization Mode	Electron Ionization (EI), 70 eV	Standard, robust ionization technique providing reproducible fragmentation patterns.
MS Source Temp.	230 °C	Optimal temperature for ionization efficiency and source cleanliness.[2]
Quadrupole Temp.	150 °C	Maintains ion transmission and prevents contamination.[2]

Acquisition Mode	Multiple Reaction Monitoring (MRM)	Provides the highest selectivity and sensitivity for quantitative analysis. [7]
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MRM Transitions for Derivatized NMPA

The fragmentation of the TBDMS-derivatized NMPA is predictable. The precursor ion will be the molecular ion ($[M]^+$) at m/z 322. Key fragmentation pathways include the characteristic loss of the nitroso radical ($-NO$) and the loss of a tert-butyl group from the TBDMS moiety.[\[16\]](#)

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Transition Type
NMPA-TBDMS	322	292	Quantifier
NMPA-TBDMS	322	265	Qualifier
ISTD-d3-TBDMS	325	295	Quantifier

Method Validation & Quality Control

A rigorous validation is essential to demonstrate that the analytical method is fit for its intended purpose.[\[12\]](#) Key validation parameters, based on ICH Q2(R2) guidelines, should be assessed:

- **Specificity:** Demonstrated by the absence of interfering peaks at the retention time of the analyte in blank matrix samples.
- **Linearity:** A calibration curve with at least five concentration levels should exhibit a correlation coefficient (R^2) of ≥ 0.995 .[\[13\]](#)
- **Accuracy & Recovery:** Determined by analyzing spiked matrix samples at three concentration levels. Mean recovery should be within 70-130%.[\[7\]](#)[\[9\]](#)
- **Precision:** Assessed as repeatability (intra-day) and intermediate precision (inter-day). The relative standard deviation (%RSD) should typically be $\leq 15\%$.[\[13\]](#)
- **Limit of Quantitation (LOQ):** The lowest concentration on the calibration curve that meets the accuracy and precision criteria. The LOQ must be sufficiently below the regulatory

acceptable intake (AI) limit.[\[1\]](#)

Conclusion

This application note details a selective and highly sensitive GC-MS/MS method for the determination of **N-Nitroso-N-methyl-DL-phenylalanine**. The protocol's strength lies in its comprehensive sample preparation strategy, which incorporates a critical derivatization step to ensure the analyte's suitability for GC analysis. The use of tandem mass spectrometry in MRM mode provides the necessary selectivity and sensitivity to meet and exceed the rigorous safety-based limits set by global regulatory agencies. By providing both a step-by-step protocol and the scientific rationale behind it, this guide equips analytical laboratories with the tools needed to confidently and accurately monitor for this potential nitrosamine impurity, thereby ensuring the safety and quality of pharmaceutical products.

References

- U.S. Food and Drug Administration (FDA). (n.d.). Control of Nitrosamine Impurities in Human Drugs. FDA.gov. [\[Link\]](#)
- Swissmedic. (2019). Nitrosamines by GC-MS/MS. Swissmedic.ch. [\[Link\]](#)
- Agilent Technologies. (2023). Screening of Nitrosamine Impurities in Drug Products and Drug Substances Using Agilent GC/MS/MS Instrumentation. Agilent.com. [\[Link\]](#)
- Wikipedia. (n.d.). Glyphosate. Wikipedia.org. [\[Link\]](#)
- Agilent Technologies. (n.d.). Nitrosamines Analysis in Pharmaceuticals. Agilent.com. [\[Link\]](#)
- Song, G., & Li, S. (2011). Derivatization Method for Determination of Nitrosamines by GC–MS. ResearchGate. [\[Link\]](#)
- Restek. (n.d.). Analysis of Nitrosamine Impurities in Drugs by GC-MS/MS. Restek.com. [\[Link\]](#)
- Asare, S. O., Hoskins, J. N., Blessing, R. A., & Hertzler, R. L. (2022). Mass spectrometry based fragmentation patterns of nitrosamine compounds. PubMed. [\[Link\]](#)
- U.S. Department of Energy. (n.d.). Mass Spectra of N-Nitroso Compounds. Office of Scientific and Technical Information. [\[Link\]](#)

- Weng, Y., et al. (2011). A GC/MS method for the quantitation of N-nitrosoproline and N-acetyl-S-allylcysteine in human urine. National Institutes of Health. [[Link](#)]
- de la Monte, S. M., et al. (2009). MECHANISMS OF NITROSAMINE–MEDIATED NEURODEGENERATION. National Institutes of Health. [[Link](#)]
- U.S. Food and Drug Administration (FDA). (n.d.). CDER Nitrosamine Impurity Acceptable Intake Limits. FDA.gov. [[Link](#)]
- ACS Publications. (2025). Nitrosamine Control: From Risk Assessment to Analytical Testing. ACS Publications. [[Link](#)]
- ResolveMass Laboratories Inc. (2025). Why Regulatory Agencies Require Validated Methods for Nitrosamines. ResolveMass. [[Link](#)]
- Wikipedia. (n.d.). Phenylalanine. Wikipedia.org. [[Link](#)]
- Restek. (n.d.). Analysis of Nitrosamine Impurities in Drugs by GC-MS/MS. Restek.com. [[Link](#)]
- National Institutes of Health. (n.d.). N-nitroso-N-phenylalanine. PubChem. [[Link](#)]
- ResolveMass Laboratories Inc. (2025). GC-MS Method Development for Nitrosamine Testing. ResolveMass. [[Link](#)]
- Jena, K. C., et al. (2019). Self-assembly of l-phenylalanine amino acid. RSC Publishing. [[Link](#)]
- Veeprho. (n.d.). **N-Nitroso-N-methyl-DL-phenylalanine**. Veeprho.com. [[Link](#)]
- Lijinsky, W., et al. (1973). Mass spectrometry of N-nitrosamines. PubMed. [[Link](#)]

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Sources

- [1. fda.gov \[fda.gov\]](https://www.fda.gov)
- [2. agilent.com \[agilent.com\]](https://www.agilent.com)
- [3. documents.thermofisher.com \[documents.thermofisher.com\]](https://documents.thermofisher.com)
- [4. Phenylalanine - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [5. veeprho.com \[veeprho.com\]](https://www.veeprho.com)
- [6. MECHANISMS OF NITROSAMINE–MEDIATED NEURODEGENERATION: POTENTIAL RELEVANCE TO SPORADIC ALZHEIMER’S DISEASE - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. edqm.eu \[edqm.eu\]](https://edqm.eu)
- [8. Restek - Article \[uk.restek.com\]](https://uk.restek.com)
- [9. agilent.com \[agilent.com\]](https://www.agilent.com)
- [10. restek.com \[restek.com\]](https://www.restek.com)
- [11. fda.gov \[fda.gov\]](https://www.fda.gov)
- [12. resolvemass.ca \[resolvemass.ca\]](https://www.resolve-mass.com)
- [13. sigmaaldrich.com \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- [14. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [15. A GC/MS method for the quantitation of N-nitrosoproline and N-acetyl-S-allylcysteine in human urine: Application to a study of the effects of garlic consumption on nitrosation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. Mass spectrometry based fragmentation patterns of nitrosamine compounds \[pubmed.ncbi.nlm.nih.gov\]](#)
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